

In-depth Technical Guide: 4'-Amino-3',5'-dibromoacetophenone

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Compound of Interest

Compound Name: 4'-Amino-3',5'-
dibromoacetophenone

Cat. No.: B1338070

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Overview of **4'-Amino-3',5'-dibromoacetophenone**

Introduction

This document provides a detailed technical overview of **4'-Amino-3',5'-dibromoacetophenone**, a halogenated aromatic ketone of interest in synthetic and medicinal chemistry. Due to the limited availability of comprehensive experimental data in publicly accessible literature, this guide summarizes the known chemical properties and provides generalized experimental approaches based on the synthesis of analogous compounds. The primary aim is to equip researchers with the foundational knowledge required for the synthesis, characterization, and further investigation of this compound.

Physicochemical Properties

A summary of the key physicochemical properties for **4'-Amino-3',5'-dibromoacetophenone** is presented in Table 1. This information has been compiled from various chemical databases and supplier specifications.

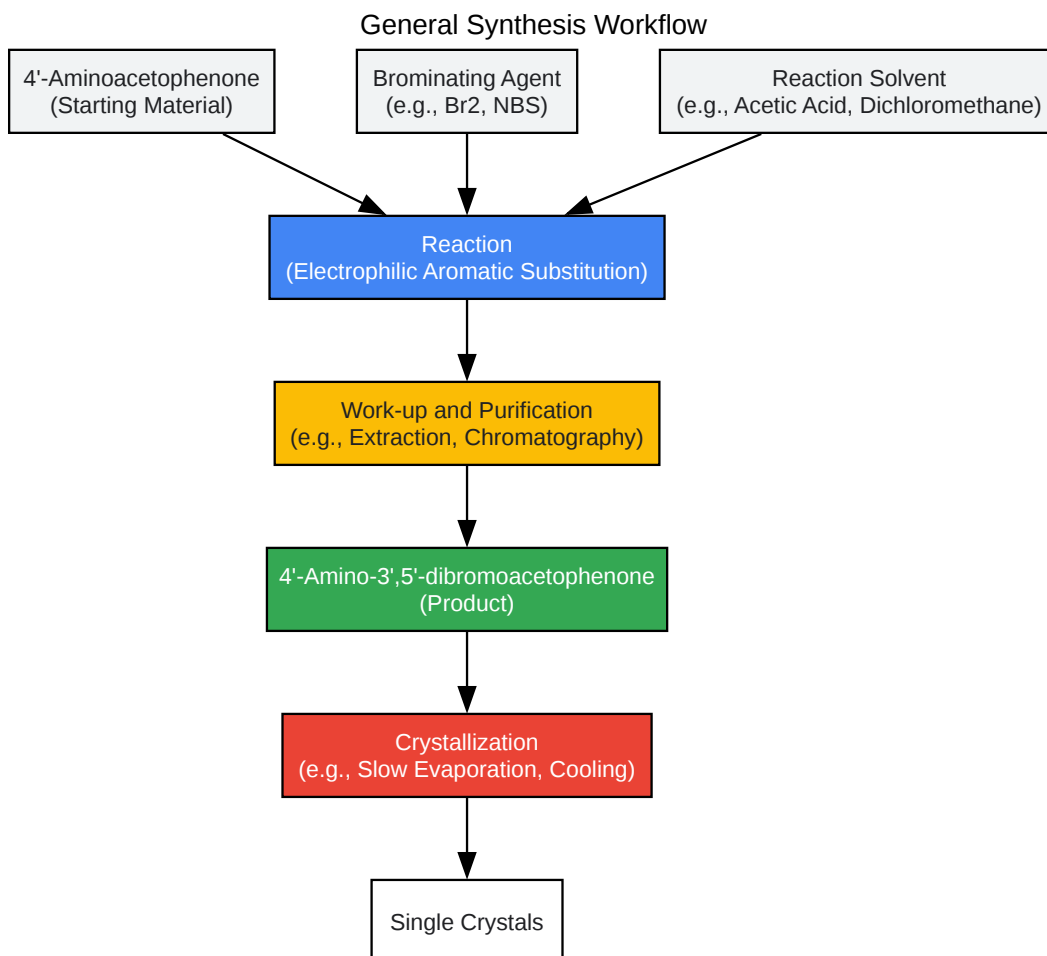
Property	Value	Source
Molecular Formula	C ₈ H ₇ Br ₂ NO	[1]
Molecular Weight	292.96 g/mol	[1]
CAS Number	22589-50-0	
Appearance	Solid (form may vary)	
Purity	Typically ≥97%	

Synthesis and Crystallization

While a specific, detailed experimental protocol for the synthesis and crystallization of **4'-Amino-3',5'-dibromoacetophenone** is not readily available in the surveyed literature, a general synthetic pathway can be proposed based on established methods for the synthesis of substituted acetophenones.

General Synthesis Workflow

The synthesis of **4'-Amino-3',5'-dibromoacetophenone** would likely proceed through the bromination of 4'-aminoacetophenone. The general workflow for such a synthesis is depicted in the following diagram.



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Caption: A generalized workflow for the synthesis and crystallization of **4'-Amino-3',5'-dibromoacetophenone**.

Proposed Experimental Protocol for Synthesis

The following is a generalized, hypothetical protocol for the synthesis of **4'-Amino-3',5'-dibromoacetophenone**. Note: This protocol is based on general procedures for similar

reactions and should be optimized and validated in a laboratory setting.

- **Dissolution:** Dissolve 4'-aminoacetophenone in a suitable solvent, such as glacial acetic acid or a chlorinated solvent like dichloromethane, in a reaction vessel.
- **Cooling:** Cool the solution in an ice bath to 0-5 °C.
- **Bromination:** Slowly add a brominating agent, such as a solution of bromine in the same solvent or N-bromosuccinimide (NBS), to the cooled solution with constant stirring. The addition should be dropwise to control the reaction temperature and prevent over-bromination.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Quenching:** Once the reaction is complete, quench the reaction by adding a reducing agent, such as a saturated solution of sodium thiosulfate, to consume any excess bromine.
- **Extraction:** If a water-immiscible solvent was used, wash the organic layer with water and brine. If the reaction was performed in a water-miscible solvent, dilute the reaction mixture with water and extract the product into an organic solvent like ethyl acetate.
- **Drying and Concentration:** Dry the organic extracts over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by a suitable method, such as column chromatography on silica gel or recrystallization from an appropriate solvent system.

Proposed Experimental Protocol for Crystallization

Obtaining single crystals suitable for X-ray diffraction analysis is crucial for determining the crystal structure. A general approach to crystallization is outlined below.

- **Solvent Selection:** Screen various solvents or solvent mixtures to find a system in which the compound is sparingly soluble at room temperature and more soluble at elevated

temperatures.

- Dissolution: Dissolve the purified **4'-Amino-3',5'-dibromoacetophenone** in a minimal amount of the chosen hot solvent to create a saturated or near-saturated solution.
- Slow Cooling/Evaporation:
 - Slow Cooling: Allow the hot solution to cool slowly to room temperature, and then potentially to a lower temperature (e.g., in a refrigerator), to induce crystallization.
 - Slow Evaporation: Leave the solution in a loosely covered container to allow the solvent to evaporate slowly over time, leading to the formation of crystals.
- Crystal Harvesting: Once suitable crystals have formed, carefully isolate them by filtration and wash with a small amount of cold solvent.
- Drying: Dry the crystals under vacuum or in a desiccator.

Crystal Structure

As of the date of this document, a comprehensive, experimentally determined crystal structure for **4'-Amino-3',5'-dibromoacetophenone** is not available in the primary crystallographic databases. Therefore, quantitative data such as unit cell parameters, space group, and atomic coordinates cannot be provided.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature regarding the biological activity of **4'-Amino-3',5'-dibromoacetophenone** or its involvement in any signaling pathways. While some substituted acetophenones have been investigated for various biological activities, including antimicrobial and anticancer properties, no such studies have been reported for this specific compound.[2] Derivatives of other substituted acetophenones have been explored for their potential as enzyme inhibitors.[3]

Conclusion

4'-Amino-3',5'-dibromoacetophenone represents a chemical entity with potential for further investigation in various fields of chemistry. This guide provides a foundational understanding of

its known properties and outlines generalized experimental procedures for its synthesis and crystallization. The absence of a determined crystal structure and biological activity data highlights significant opportunities for future research. The protocols and information presented herein are intended to serve as a starting point for researchers aiming to explore the chemical and biological landscape of this compound. It is strongly recommended that all experimental work be conducted with appropriate safety precautions and that the proposed methods be rigorously optimized.

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